

In-Depth Technical Guide: 1,3,5-Benzenetricarboxaldehyde (CAS 3163-76-6)

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Compound of Interest

Compound Name: Benzene-1,3,5-tricarbaldehyde

Cat. No.: B1224647

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Audience: Researchers, scientists, and drug development professionals.

Introduction

This technical guide provides a comprehensive overview of the properties, structure, and applications of 1,3,5-Benzenetricarboxaldehyde, also known as trimesaldehyde, corresponding to CAS number 3163-76-6. This aromatic aldehyde is a key building block in the field of materials science, particularly in the synthesis of porous organic materials. Its symmetrical structure, featuring three reactive aldehyde groups on a central benzene ring, makes it an ideal trigonal linker for the construction of highly ordered crystalline structures such as Covalent Organic Frameworks (COFs) and porous organic cages.^{[1][2]} These materials are of significant interest for applications in gas storage and separation, catalysis, and optoelectronics.

Chemical Structure and Properties

The molecular structure of 1,3,5-Benzenetricarboxaldehyde consists of a benzene ring substituted with three formyl groups at the 1, 3, and 5 positions. This C₃-symmetric arrangement is crucial for its role in the formation of ordered polymeric frameworks.

Caption: Chemical structure of 1,3,5-Benzenetricarboxaldehyde.

Physicochemical Properties

The following table summarizes the key physicochemical properties of 1,3,5-Benzenetricarboxaldehyde.

Property	Value	Reference
CAS Number	3163-76-6	[1][3][4]
Molecular Formula	C ₉ H ₆ O ₃	[3][4]
Molecular Weight	162.14 g/mol	[1][3][4]
Appearance	White to almost white powder or crystals	[1]
Melting Point	156-161 °C	[1]
Boiling Point (Predicted)	329.3 ± 37.0 °C	[1]
Density (Predicted)	1.303 ± 0.06 g/cm ³	[1]
Solubility	Easily soluble in hot water and alcohol; slightly soluble in water.	
Storage	2-8°C, under an inert atmosphere	[1]

Spectroscopic Data

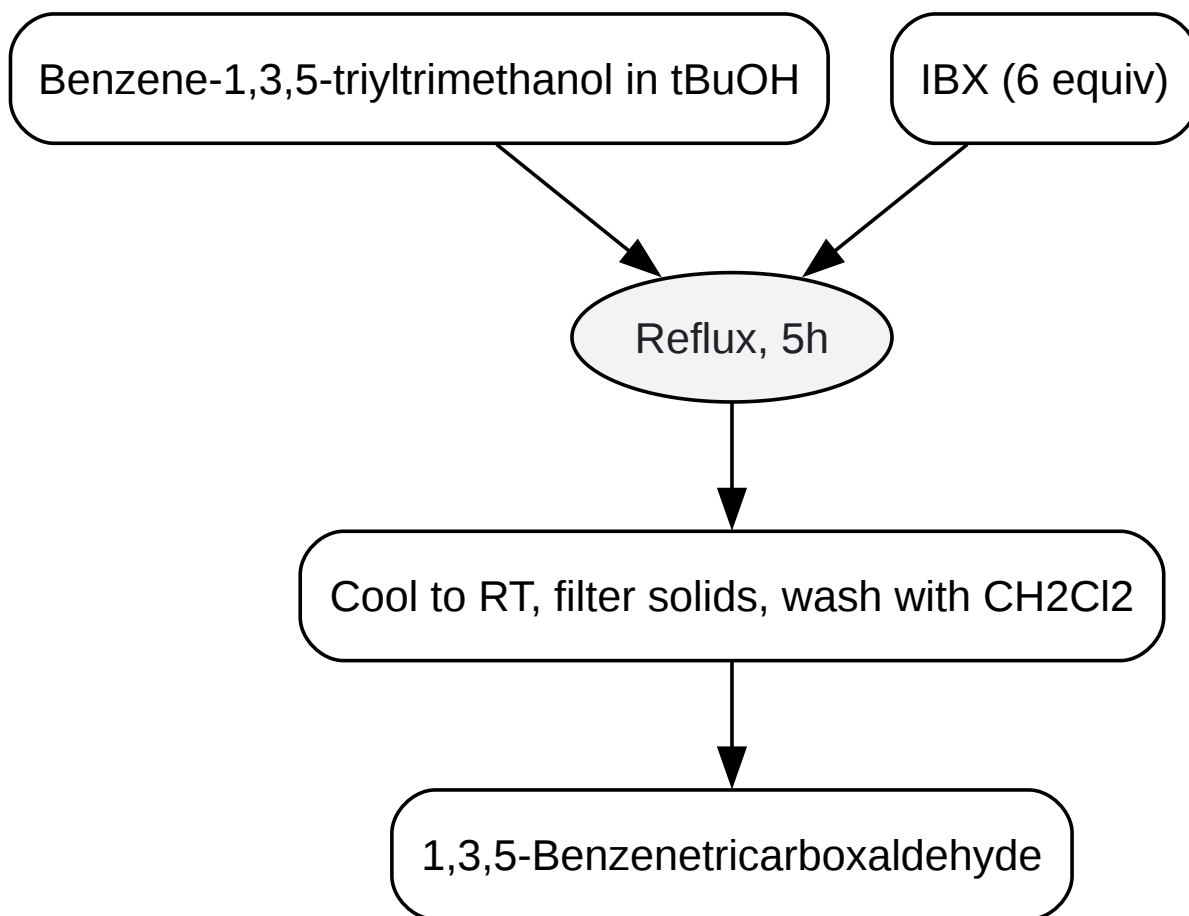
Spectroscopic data is essential for the identification and characterization of 1,3,5-Benzenetricarboxaldehyde.

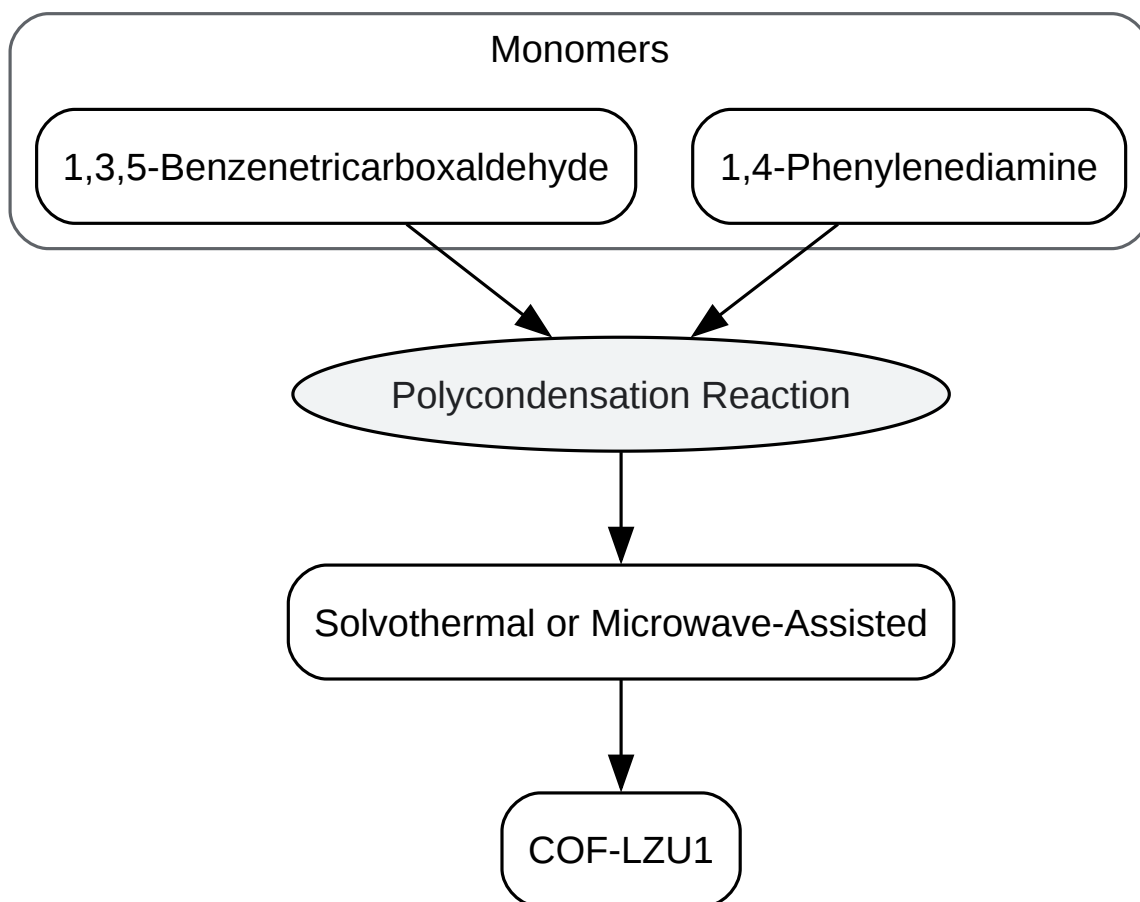
Spectroscopy	Data	Reference
¹ H NMR (500 MHz, CDCl ₃)	δ 10.21 (s, 3H), 8.64 (s, 3H)	[3]
¹³ C NMR (126 MHz, CDCl ₃)	δ 189.78, 137.80, 134.76	[3]
IR (C=O stretch)	~1680 cm ⁻¹	[1][5]

Experimental Protocols

Synthesis of 1,3,5-Benzenetricarboxaldehyde

A common laboratory-scale synthesis involves the oxidation of the corresponding tri-alcohol.[3]





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